

An In-depth Technical Guide to 5-Bromo-3-nitrobenzene-1,2-diol

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Compound of Interest

Compound Name: 5-Bromo-3-nitrobenzene-1,2-diol

CAS No.: 671779-99-0

Cat. No.: B2511837

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For Researchers, Scientists, and Drug Development Professionals

Authored by: Your Senior Application Scientist

Introduction: Unveiling a Versatile Scaffold for Innovation

In the landscape of modern medicinal chemistry and organic synthesis, the strategic functionalization of aromatic scaffolds is paramount to the discovery of novel therapeutic agents and advanced materials. **5-Bromo-3-nitrobenzene-1,2-diol**, with the CAS number 671779-99-0, emerges as a compound of significant interest. Its structure, a catechol ring substituted with both a bromine atom and a nitro group, presents a unique combination of reactive sites and electronic properties. This guide provides a comprehensive technical overview of this compound, from its synthesis and characterization to its potential applications, particularly in the realm of drug development. The catechol moiety is a well-established pharmacophore present in numerous natural products and FDA-approved drugs, known for its diverse biological activities including antioxidant, anti-inflammatory, and neuroprotective effects. [1] Concurrently, the nitro group is a crucial functional group in medicinal chemistry, often

associated with antimicrobial and other therapeutic properties.^[2] The presence of a bromine atom further enhances the synthetic versatility of the molecule, offering a handle for a variety of cross-coupling reactions.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and spectral properties is fundamental to its application in research and development. The following table summarizes the key physicochemical data for **5-Bromo-3-nitrobenzene-1,2-diol**.

Property	Value	Source
CAS Number	671779-99-0	^[3] ^[4]
Molecular Formula	C ₆ H ₄ BrNO ₄	^[3] ^[4]
Molecular Weight	234.01 g/mol	^[3] ^[4]
Appearance	Predicted to be a solid	General knowledge
Predicted Boiling Point	300.5 ± 42.0 °C	^[3]
Predicted Density	2.046 ± 0.06 g/cm ³	^[3]

Spectroscopic Characterization (Predicted)

While experimental spectra for **5-Bromo-3-nitrobenzene-1,2-diol** are not readily available in the public domain, a prediction of its key spectroscopic features can be made based on the analysis of structurally related compounds.

¹H NMR Spectroscopy: The proton NMR spectrum is expected to show two aromatic protons. Due to the substitution pattern, these protons would likely appear as doublets in the downfield region of the spectrum. The chemical shifts will be influenced by the electron-withdrawing nitro group and the hydroxyl groups.

¹³C NMR Spectroscopy: The carbon NMR spectrum will display six distinct signals for the aromatic carbons. The carbons attached to the hydroxyl groups and the nitro group will be significantly shifted downfield. The carbon bearing the bromine atom will also show a characteristic chemical shift.

Infrared (IR) Spectroscopy: The IR spectrum is anticipated to exhibit characteristic absorption bands for the O-H stretching of the hydroxyl groups (a broad band around $3300\text{--}3500\text{ cm}^{-1}$), C=C stretching of the aromatic ring (around $1450\text{--}1600\text{ cm}^{-1}$), and strong asymmetric and symmetric stretching bands for the nitro group (typically around 1530 cm^{-1} and 1350 cm^{-1} , respectively).[5]

Mass Spectrometry (MS): The mass spectrum will show a characteristic isotopic pattern for a bromine-containing compound, with two peaks of nearly equal intensity for the molecular ion $[M]^+$ and $[M+2]^+$.[6]

Synthesis and Reaction Chemistry

A plausible synthetic route to **5-Bromo-3-nitrobenzene-1,2-diol** can be devised based on established organic chemistry principles, likely starting from a commercially available brominated catechol or a nitrated catechol. A potential two-step pathway is outlined below.

Proposed Synthetic Pathway



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Caption: Proposed synthesis of **5-Bromo-3-nitrobenzene-1,2-diol** via nitration of 4-Bromocatechol.

Step-by-Step Experimental Protocol (Hypothetical)

This protocol is a hypothetical procedure based on standard nitration reactions of substituted phenols.[7]

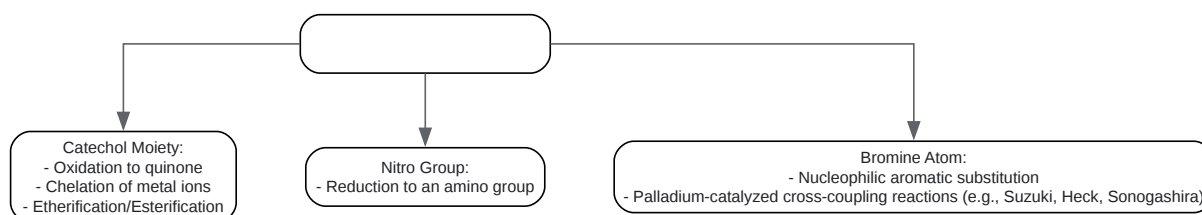
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 4-Bromocatechol (1.0 equivalent) in a suitable solvent such as glacial acetic acid. Cool the solution to $0\text{--}5\text{ }^{\circ}\text{C}$ in an ice-salt bath.
- **Preparation of Nitrating Agent:** In a separate beaker, carefully prepare a nitrating mixture by slowly adding concentrated nitric acid (1.1 equivalents) to concentrated sulfuric acid (2.0

equivalents) while cooling in an ice bath.

- Nitration Reaction: Add the cold nitrating mixture dropwise to the solution of 4-Bromocatechol via the dropping funnel, maintaining the reaction temperature below 10 °C.
- Reaction Monitoring: After the addition is complete, allow the reaction mixture to stir at a low temperature for a specified time, monitoring the progress by thin-layer chromatography (TLC).
- Work-up: Upon completion, pour the reaction mixture into a beaker of ice water. The crude product may precipitate out and can be collected by vacuum filtration.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford pure **5-Bromo-3-nitrobenzene-1,2-diol**.

Reactivity and Synthetic Utility

The chemical reactivity of **5-Bromo-3-nitrobenzene-1,2-diol** is dictated by its three key functional groups: the catechol moiety, the nitro group, and the bromine atom.



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Caption: Key reactive sites of **5-Bromo-3-nitrobenzene-1,2-diol**.

- Catechol Moiety: The two adjacent hydroxyl groups can be readily oxidized to form a quinone. They can also act as chelating agents for various metal ions. Furthermore, the hydroxyl groups can undergo etherification or esterification to generate a library of derivatives.

- **Nitro Group:** The nitro group is a strong electron-withdrawing group that deactivates the aromatic ring towards electrophilic substitution. It can be readily reduced to an amino group, which is a versatile precursor for the synthesis of amides, sulfonamides, and other nitrogen-containing heterocycles.[8]
- **Bromine Atom:** The bromine atom is a good leaving group in nucleophilic aromatic substitution reactions. More importantly, it serves as a key handle for various palladium-catalyzed cross-coupling reactions, allowing for the formation of carbon-carbon and carbon-heteroatom bonds. This opens up avenues for the synthesis of complex biaryl structures and other elaborate molecular architectures.

Potential Applications in Drug Development

The unique structural features of **5-Bromo-3-nitrobenzene-1,2-diol** make it a promising scaffold for the development of novel therapeutic agents.

- **Antioxidant and Anti-inflammatory Agents:** The catechol moiety is a well-known antioxidant pharmacophore.[2] Derivatives of this compound could be explored for their potential to scavenge free radicals and modulate inflammatory pathways.
- **Antimicrobial Agents:** Nitroaromatic compounds have a long history of use as antimicrobial agents.[9] The presence of the nitro group suggests that **5-Bromo-3-nitrobenzene-1,2-diol** and its derivatives could be investigated for their activity against a range of bacterial and fungal pathogens.
- **Enzyme Inhibitors:** The catechol structure is found in many enzyme inhibitors. By modifying the substituents on the ring, it may be possible to design selective inhibitors for various enzymatic targets.
- **Anticancer Agents:** Both bromophenols and nitro-containing compounds have been investigated for their anticancer properties.[2][9] The combination of these functionalities in a single molecule warrants investigation into its potential as an anticancer agent.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **5-Bromo-3-nitrobenzene-1,2-diol**. Based on the safety data sheets of similar compounds, it

should be handled in a well-ventilated area, and personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat should be worn.[1] Avoid inhalation of dust and contact with skin and eyes.[10]

Conclusion

5-Bromo-3-nitrobenzene-1,2-diol is a fascinating and synthetically versatile molecule that holds considerable promise for applications in drug discovery and materials science. Its unique combination of a catechol core, a nitro group, and a bromine atom provides a rich platform for chemical modification and the development of novel compounds with diverse biological activities. While detailed experimental data for this specific compound is still emerging, this technical guide provides a solid foundation for researchers and scientists to begin exploring its potential.

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